

# An In-depth Technical Guide to **tert-Butyl (pyridin-3-ylmethyl)carbamate**

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## Compound of Interest

Compound Name: *tert-Butyl (pyridin-3-ylmethyl)carbamate*

Cat. No.: B012255

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CAS Number: 102297-41--6

This technical guide provides a comprehensive overview of **tert-Butyl (pyridin-3-ylmethyl)carbamate**, a key building block in modern organic synthesis, particularly within the realm of pharmaceutical research and drug development. This document is intended for researchers, scientists, and professionals in the drug development industry, offering detailed information on its properties, synthesis, safety, and applications.

## Chemical and Physical Properties

**tert-Butyl (pyridin-3-ylmethyl)carbamate**, also known by its synonym N-Boc-3-(aminomethyl)pyridine, is a white to off-white solid. The tert-butyloxycarbonyl (Boc) protecting group on the aminomethyl pyridine structure makes it a valuable intermediate for the synthesis of more complex molecules. Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	102297-41-6
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	208.26 g/mol
Appearance	Solid
IUPAC Name	tert-butyl N-(pyridin-3-ylmethyl)carbamate
Synonyms	N-Boc-3-(aminomethyl)pyridine, 3-(Boc-aminomethyl)pyridine

A more detailed summary of its computed physicochemical properties is provided in the following table for easy reference.

Parameter	Value
XLogP3	1.4
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	4
Exact Mass	208.121177757 Da
Monoisotopic Mass	208.121177757 Da
Topological Polar Surface Area	51.2 Å <sup>2</sup>
Heavy Atom Count	15

## Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **tert-Butyl (pyridin-3-ylmethyl)carbamate**. It is recommended to handle this compound in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Based on available safety data, the following GHS classifications and precautionary statements are provided.

Hazard Class	Category	Hazard Statement
Skin irritation	2	Causes skin irritation (H315)
Eye irritation	2A	Causes serious eye irritation (H319)
Specific target organ toxicity — single exposure	3	May cause respiratory irritation (H335)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Protocols: Synthesis

The synthesis of **tert-Butyl (pyridin-3-ylmethyl)carbamate** is a standard procedure in organic chemistry, typically involving the protection of the primary amine of 3-(aminomethyl)pyridine with a tert-butyloxycarbonyl (Boc) group. A common method utilizes di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a base.

### General Synthesis of tert-Butyl (pyridin-3-ylmethyl)carbamate

A widely used method for the Boc-protection of 3-(aminomethyl)pyridine is as follows:

- Reactants: 3-(Aminomethyl)pyridine, Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)

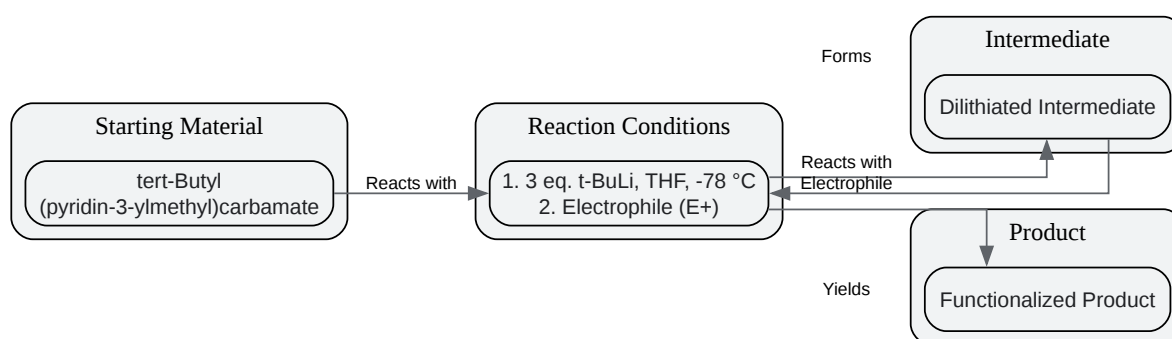
- Solvent: A suitable solvent such as dichloromethane (DCM), tetrahydrofuran (THF), or a biphasic system like dioxane/water.
- Base: A mild base like triethylamine ( $\text{Et}_3\text{N}$ ) or sodium bicarbonate ( $\text{NaHCO}_3$ ) is often used to neutralize the acid formed during the reaction.
- Procedure:
  - Dissolve 3-(aminomethyl)pyridine in the chosen solvent.
  - Add the base to the solution.
  - Slowly add a solution of di-tert-butyl dicarbonate in the same solvent to the reaction mixture at room temperature or cooled in an ice bath.
  - Stir the reaction mixture for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
  - Upon completion, the reaction mixture is typically washed with water and brine, dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$ ), and the solvent is removed under reduced pressure to yield the crude product.
  - The crude product can be purified by column chromatography or recrystallization to obtain pure **tert-Butyl (pyridin-3-ylmethyl)carbamate**.

## Lithiation and Functionalization

Further functionalization of the pyridine ring can be achieved through lithiation.<sup>[1]</sup>

- Reactants: **tert-Butyl (pyridin-3-ylmethyl)carbamate**, t-Butyllithium (t-BuLi)
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Procedure:
  - Dissolve **tert-Butyl (pyridin-3-ylmethyl)carbamate** in anhydrous THF under an inert atmosphere (e.g., argon or nitrogen).

- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add three mole equivalents of t-butyllithium to the solution. This results in the formation of a dilithium reagent, with lithiation occurring on the carbamate nitrogen and the 4-position of the pyridine ring.
- After stirring for a specified time at -78 °C, an electrophile (e.g., an aldehyde, ketone, or alkyl halide) is added to the reaction mixture.
- The reaction is allowed to proceed at low temperature and then gradually warmed to room temperature.
- The reaction is quenched with a suitable reagent (e.g., saturated aqueous ammonium chloride).
- The product is extracted, purified, and characterized.



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Caption: Lithiation and functionalization of **tert-Butyl (pyridin-3-ylmethyl)carbamate**.

## Applications in Drug Discovery and Development

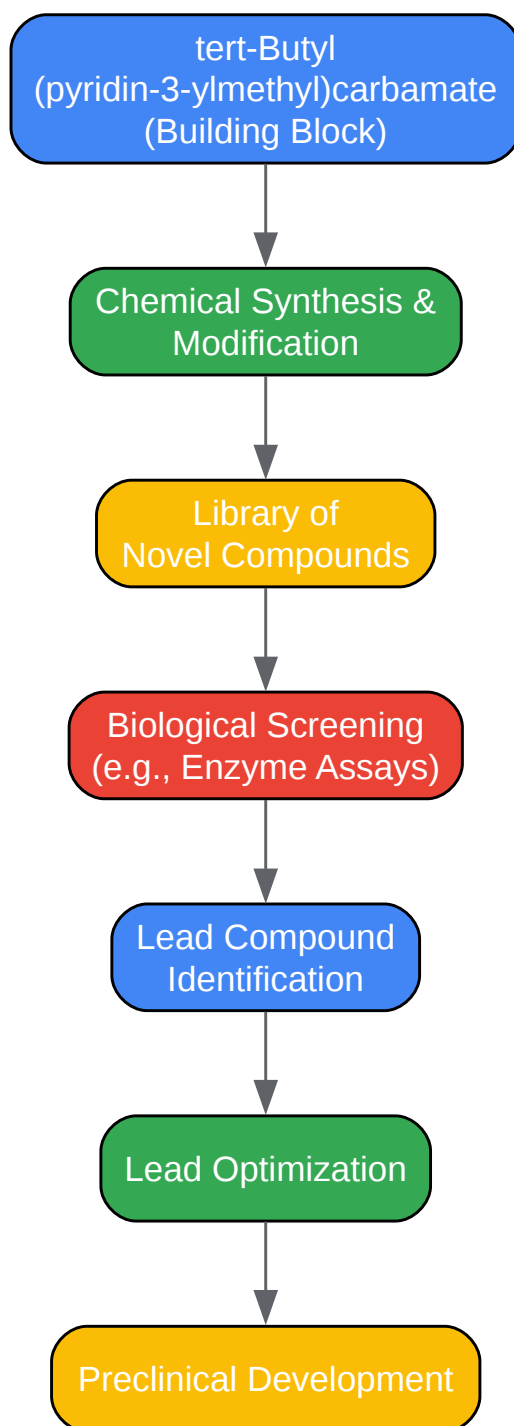
The carbamate functional group is a prevalent structural motif in a wide array of approved therapeutic agents.[2] Carbamates are recognized for their chemical stability and their ability to act as bioisosteres of amide bonds, which can enhance the pharmacokinetic properties of drug candidates.

**tert-Butyl (pyridin-3-ylmethyl)carbamate** serves as a crucial building block for the synthesis of various pharmaceutical intermediates. The Boc-protected amine allows for selective reactions at other positions of the molecule, and the Boc group can be easily removed under acidic conditions to reveal the primary amine for further functionalization.

This compound is a key intermediate in the synthesis of a variety of biologically active molecules, including:

- **Orexin Receptor Antagonists:** These compounds are being investigated for the treatment of insomnia and other sleep disorders.
- **IRAK4 Inhibitors:** Interleukin-1 receptor-associated kinase 4 (IRAK4) is a key target in inflammatory diseases, making its inhibitors potential therapeutics for conditions like rheumatoid arthritis.[3]
- **Enzyme Inhibitors:** The pyridine moiety and the flexible linker provided by the aminomethyl group can be incorporated into molecules designed to interact with the active sites of various enzymes.

The general workflow for utilizing **tert-Butyl (pyridin-3-ylmethyl)carbamate** in a drug discovery program is outlined below.



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Caption: Role of **tert-Butyl (pyridin-3-ylmethyl)carbamate** in a drug discovery workflow.

## Conclusion

**tert-Butyl (pyridin-3-ylmethyl)carbamate** is a versatile and valuable chemical intermediate with significant applications in the field of drug discovery and medicinal chemistry. Its well-defined physicochemical properties, established synthetic routes, and the strategic importance of its protected amine functionality make it an essential tool for the synthesis of novel therapeutic agents. This guide provides the foundational knowledge for the safe and effective use of this compound in a research and development setting.

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